

What is the structure of sitostanol?

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Compound of Interest

Compound Name: 24alpha-Ethyl-5alpha-cholestan-3beta-ol

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An In-depth Technical Guide to the Structure of Sitostanol

Introduction

Sitostanol is a saturated phytosterol, or plant stanol, found in a variety of plant-based foods such as nuts, seeds, and vegetable oils. It is structurally analogous to cholesterol but possesses distinct features, primarily in its side chain and the saturation of its steroid nucleus. As a C29 stanol, it is of significant interest to researchers, particularly in the fields of nutrition, cardiovascular health, and drug development, due to its well-documented ability to reduce the intestinal absorption of cholesterol. This guide provides a comprehensive technical overview of the chemical structure of sitostanol, supported by quantitative data, experimental protocols, and logical diagrams for researchers, scientists, and drug development professionals.

Chemical Structure of Sitostanol

Sitostanol, also known as stigmasterol, is defined by a tetracyclic cyclopenta[a]phenanthrene skeleton. Its systematic chemical nomenclature and structural identifiers provide a precise description of its complex three-dimensional architecture.

2.1 Nomenclature and Chemical Identity

- IUPAC Name: (3S,5S,8R,9S,10S,13R,14S,17R)-17-[(2R,5R)-5-ethyl-6-methylheptan-2-yl]-10,13-dimethyl-2,3,4,5,6,7,8,9,11,12,14,15,16,17-tetradecahydro-1H-cyclopenta[a]phenanthren-3-ol.

- Synonyms: β -Sitostanol, 5α -Stigmastan- 3β -ol, Dihydro- β -sitosterol, 24α -Ethylcholestanol.
- Chemical Formula: $C_{29}H_{52}O$.

2.2 Core Structure and Stereochemistry The core of sitostanol is a rigid four-ring steroid nucleus. Unlike its precursor, β -sitosterol, sitostanol lacks the double bond between carbons 5 and 6 in the B-ring, resulting in a fully saturated structure. This saturation is a key feature, contributing to its distinct physical properties and biological activity.

The stereochemistry is critical to its identity:

- 3β -hydroxyl group: The hydroxyl group at the C-3 position is in the beta configuration, meaning it projects above the plane of the ring system.
- 5α -configuration: The hydrogen atom at the C-5 position is in the alpha configuration, resulting in a trans fusion between the A and B rings. This creates a relatively flat, planar conformation for the A/B ring system.

2.3 Side Chain Attached at the C-17 position of the D-ring is an aliphatic side chain. The key feature that distinguishes sitostanol from other stanols like campestanol is the presence of an ethyl group at the C-24 position.

Physicochemical Properties

The quantitative properties of sitostanol are summarized below, providing essential data for experimental design and analysis.

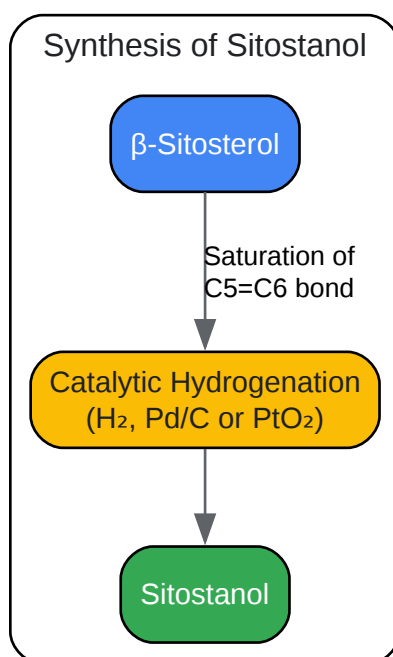
Property	Value	Source(s)
CAS Number	83-45-4	
Molecular Weight	416.72 g/mol	
Appearance	White to off-white crystalline powder	
Boiling Point	139.4 to 139.8 °C	
Solubility	Insoluble in water; Soluble in ethanol and chloroform.	
InChI	InChI=1S/C29H52O/c1-7-21(19(2)3)9-8-20(4)25-12-13-26-24-11-10-22-18-23(30)14-16-28(22,5)27(24)15-17-29(25,26)6/h19-27,30H,7-18H2,1-6H3/t20-,21-,22+,23+,24+,25-,26+,27+,28+,29-/m1/s1	
InChIKey	LGJMUZUPVCAVPU-HRJGVYIJSA-N	
Canonical SMILES	CC--INVALID-LINK-- [C@H]1CC[C@@H]2[C@@]1(CC[C@H]3[C@H]2CC[C@@H]4[C@@]3(CC--INVALID-LINK--O)C)C">C@HC(C)C	

Experimental Protocols

4.1 Synthesis from β -Sitosterol Sitostanol is commercially produced via the catalytic hydrogenation of β -sitosterol. This process saturates the C5-C6 double bond in the B-ring of the steroid nucleus.

- Methodology:

- **Reactant:** Pure β -sitosterol is dissolved in a suitable organic solvent, such as ethyl acetate.
- **Catalyst:** A palladium on carbon (Pd/C) or platinum oxide (PtO₂) catalyst is added to the solution.
- **Reaction Conditions:** The mixture is subjected to a hydrogen gas atmosphere under pressure. The reaction proceeds at a controlled temperature until hydrogen uptake ceases.
- **Purification:** The catalyst is removed by filtration. The solvent is then evaporated, and the resulting crude sitostanol is purified, typically by recrystallization from a solvent like ethanol, to yield a high-purity product.



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com